

# 4-Vinylphenol: A Technical Guide to Solubility in Common Laboratory Solvents

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-vinylphenol** in a range of common laboratory solvents. The information contained herein is intended to support research, development, and formulation activities by providing essential data on the physicochemical properties of this versatile compound.

# Core Topic: Solubility of 4-Vinylphenol

**4-Vinylphenol**, also known as p-hydroxystyrene, is a phenolic compound of significant interest in various fields, including polymer chemistry, flavor and fragrance science, and as a building block in the synthesis of bioactive molecules. Its solubility is a critical parameter influencing its application, reactivity, and bioavailability. This guide summarizes the available quantitative and qualitative solubility data, provides a detailed experimental protocol for solubility determination, and illustrates a relevant biosynthetic pathway.

# Data Presentation: Quantitative Solubility of 4-Vinylphenol

The following table summarizes the available quantitative solubility data for **4-vinylphenol** in common laboratory solvents. It is important to note that some of these values are calculated or estimated and should be considered as a guide. Experimental verification is recommended for precise applications.



Solvent	Chemical Class	Solubility	Temperature (°C)	Data Type
Water	Protic, Polar	8.4 g/L[1]	Not Specified	Calculated
Water	Protic, Polar	3.302 g/L[2]	25	Estimated
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	145 mg/mL[3]	Not Specified	Experimental
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	100 mg/mL[4]	Not Specified	Experimental

#### Qualitative Solubility Observations:

• Ethanol: Moderately soluble.[5]

Acetone: Soluble.[6][7]

• Benzene: Soluble.[6][7]

Chloroform: Sparingly soluble.[6][7][8][9][10]

· Ethers: Soluble.

Esters: Soluble.

• Fat: Slightly soluble.[5]

# Experimental Protocols: Determination of 4-Vinylphenol Solubility

The most widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.[11][12][13][14] The following is a generalized protocol that can be adapted for determining the solubility of **4-vinylphenol** in various solvents.



Objective: To determine the equilibrium solubility of **4-vinylphenol** in a specific solvent at a controlled temperature.

#### Materials:

- 4-Vinylphenol (solid)
- Solvent of interest (e.g., water, ethanol, ethyl acetate)
- Analytical balance
- Volumetric flasks
- Screw-cap vials or flasks
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or other compatible material)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Standard laboratory glassware

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of solid 4-vinylphenol to a series of vials containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that equilibrium with a saturated solution is achieved.
  - Seal the vials tightly to prevent solvent evaporation.
- · Equilibration:
  - Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C).



 Agitate the mixtures for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The time required may vary depending on the solvent and should be determined empirically.

#### Phase Separation:

- After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle.
- To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a moderate speed.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the clear supernatant using a syringe.
  - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining microscopic particles.
  - Dilute the filtered solution with the solvent as necessary to bring the concentration within the linear range of the analytical method.

#### Quantification:

- Analyze the concentration of **4-vinylphenol** in the diluted filtrate using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
- Prepare a calibration curve using standard solutions of 4-vinylphenol of known concentrations to accurately determine the concentration of the sample.

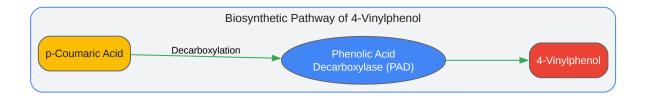
#### Calculation:

Calculate the solubility of 4-vinylphenol in the solvent at the specified temperature, taking
into account any dilution factors. The result is typically expressed in g/L, mg/mL, or mol/L.

## **Mandatory Visualization**



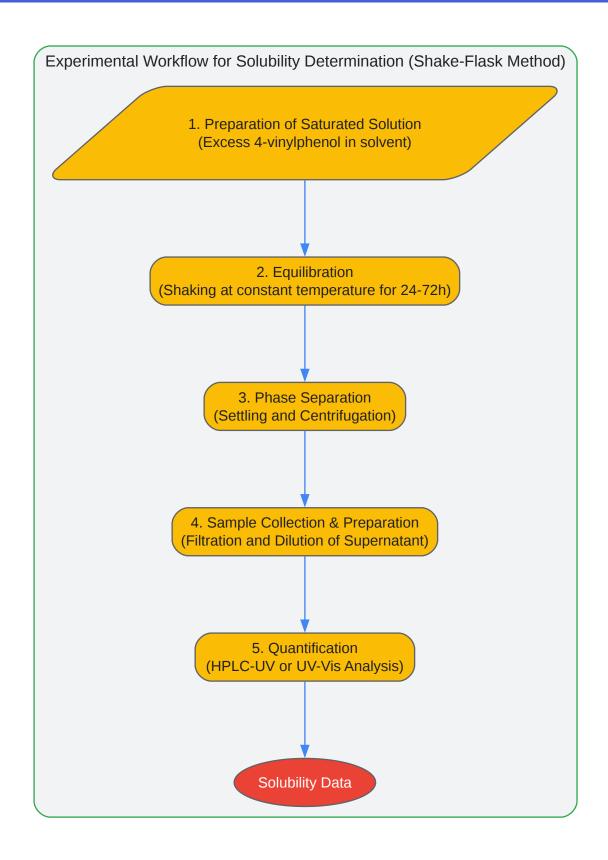
The following diagrams illustrate a key biosynthetic pathway for **4-vinylphenol** and a generalized workflow for its solubility determination.



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Caption: Biosynthesis of **4-vinylphenol** from p-coumaric acid.





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Caption: Generalized workflow for the shake-flask solubility method.



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